

Vinyl Propionate (CAS Number: 105-38-4): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Vinyl propionate

Cat. No.: B091960

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Introduction

Vinyl propionate (CAS No. 105-38-4), also known as ethenyl propanoate, is a colorless liquid organic compound with the chemical formula $C_5H_8O_2$. It is the ester of propionic acid and vinyl alcohol. This monomer is primarily utilized in the production of polymers and copolymers, finding applications in coatings, adhesives, and emulsion paints. Its reactivity, stemming from the vinyl group, allows it to readily undergo polymerization. This technical guide provides an in-depth overview of **vinyl propionate**, covering its chemical and physical properties, synthesis and polymerization methodologies, and a detailed toxicological profile, including its metabolic fate and associated signaling pathways.

Chemical and Physical Properties

Vinyl propionate is a highly flammable liquid that is sparingly soluble in water but soluble in many organic solvents.^{[1][2]} A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Reference(s)
CAS Number	105-38-4	[1]
Molecular Formula	C ₅ H ₈ O ₂	[1]
Molecular Weight	100.12 g/mol	[1]
Appearance	Colorless liquid	[1]
Boiling Point	95 °C	[1]
Melting Point	-80 °C	[1]
Density	0.917 g/cm ³ (at 20 °C)	[1]
Flash Point	-2 °C	[1]
Solubility in Water	6.5 mL/L	[1]

Synthesis and Polymerization

Synthesis of Vinyl Propionate

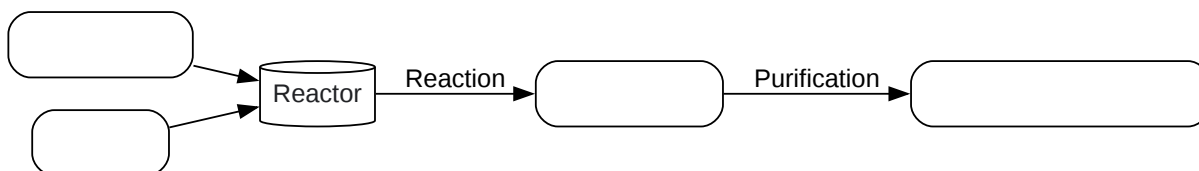
The industrial synthesis of **vinyl propionate** typically involves the reaction of propionic acid with acetylene.[1] This vinylation reaction is commonly catalyzed by zinc salts, often on a carbon support.[1]

Experimental Protocol: Synthesis of **Vinyl Propionate**

While a detailed, publicly available laboratory-scale protocol for the synthesis of **vinyl propionate** is not readily found in recent literature, the general procedure can be adapted from patents and older chemical literature describing the synthesis of vinyl esters. The following is a generalized conceptual protocol:

- **Catalyst Preparation:** A zinc-based catalyst, such as zinc acetate on an activated carbon support, is prepared.
- **Reaction Setup:** A pressure reactor equipped with a gas inlet, a condenser, and a stirrer is charged with propionic acid and the zinc catalyst.

- **Reaction Conditions:** The reactor is purged with an inert gas, such as nitrogen, and then pressurized with acetylene. The reaction mixture is heated to a temperature typically in the range of 150-200°C.
- **Reaction Progression:** Acetylene is continuously fed into the reactor to maintain pressure as it is consumed. The reaction is monitored by analyzing samples for the disappearance of propionic acid and the formation of **vinyl propionate**.
- **Work-up and Purification:** Upon completion, the reactor is cooled, and the excess acetylene is safely vented. The crude product is filtered to remove the catalyst. The resulting liquid is then purified by distillation under reduced pressure to isolate the **vinyl propionate**.



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Synthesis of **Vinyl Propionate**.

Polymerization of Vinyl Propionate

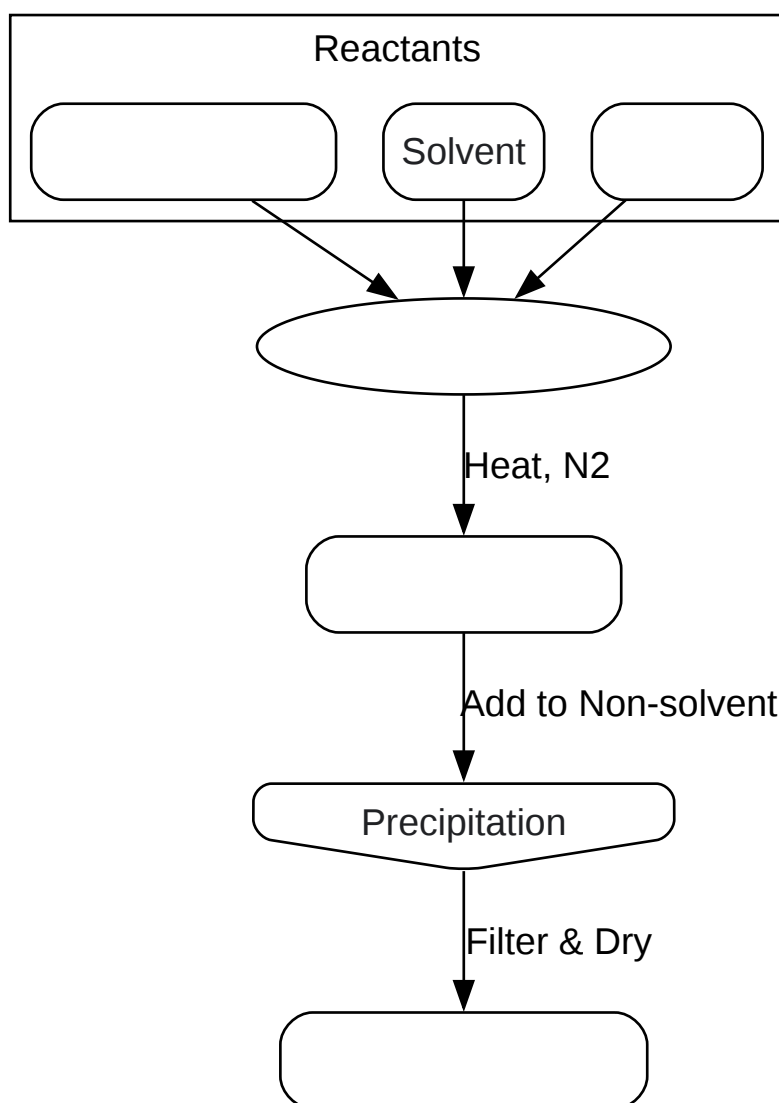
Vinyl propionate can be polymerized through various methods, with free-radical polymerization being the most common. This can be carried out as a solution or emulsion polymerization to produce poly**vinyl propionate** (PVP) or copolymers.

Experimental Protocol: Free-Radical Solution Polymerization

The following is a generalized conceptual protocol for the solution polymerization of **vinyl propionate**:

- **Reaction Setup:** A reaction vessel equipped with a reflux condenser, a nitrogen inlet, and a magnetic stirrer is charged with **vinyl propionate** and a suitable solvent (e.g., toluene or benzene).

- **Initiator Addition:** A free-radical initiator, such as azobisisobutyronitrile (AIBN) or benzoyl peroxide, is added to the solution. The concentration of the initiator will influence the molecular weight of the resulting polymer.
- **Polymerization:** The solution is heated to a temperature that initiates the decomposition of the initiator (typically 60-80°C for AIBN). The reaction is carried out under a nitrogen atmosphere to prevent inhibition by oxygen.
- **Polymer Isolation:** After a set reaction time, the polymer is isolated by precipitation in a non-solvent, such as methanol or hexane.
- **Purification and Drying:** The precipitated polymer is then filtered, washed with the non-solvent to remove any unreacted monomer and initiator, and dried under vacuum.



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Solution Polymerization Workflow.

Experimental Protocol: Emulsion Polymerization

Emulsion polymerization is an alternative method that produces a stable aqueous dispersion of the polymer (a latex). A generalized conceptual protocol is as follows:

- **Emulsion Preparation:** An oil-in-water emulsion is prepared by dispersing **vinyl propionate** monomer in water with the aid of a surfactant (e.g., sodium dodecyl sulfate). A water-soluble initiator (e.g., potassium persulfate) is dissolved in the aqueous phase.

- **Polymerization:** The emulsion is heated (typically to 50-80°C) with stirring under a nitrogen atmosphere to initiate polymerization. The reaction occurs within the surfactant micelles.
- **Latex Formation:** As the polymerization proceeds, polymer particles are formed, resulting in a stable latex. The reaction is continued until the desired monomer conversion is achieved.
- **Product Characterization:** The resulting latex can be characterized by its solid content, particle size, and viscosity. The polymer can be isolated by coagulation if a solid product is required.

Toxicological Profile

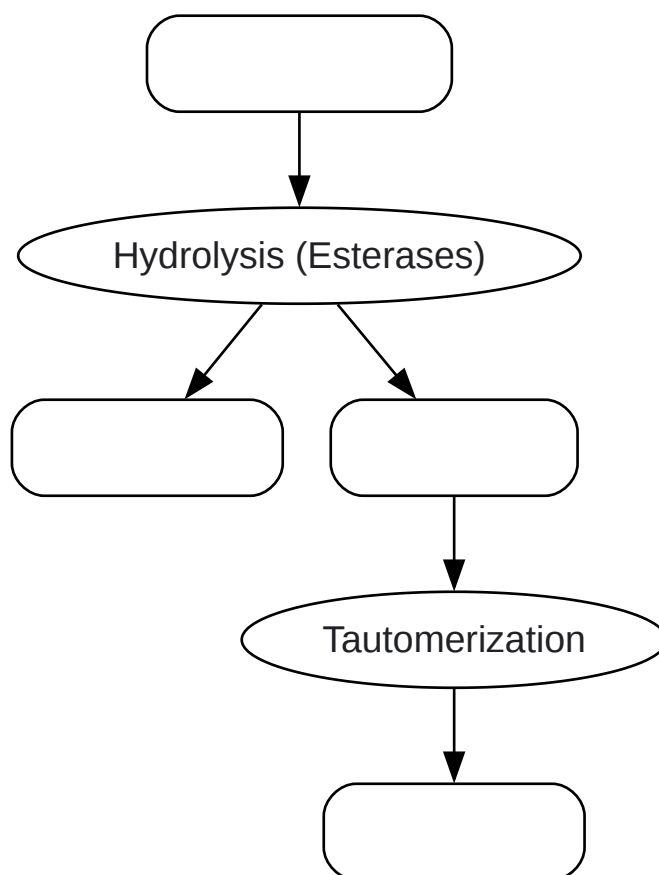
The toxicology of **vinyl propionate** is not as extensively studied as some other industrial monomers. However, based on its chemical structure and the known metabolism of similar compounds like vinyl acetate, a toxicological profile can be constructed.

Acute Toxicity

While specific LD50 and LC50 values for **vinyl propionate** are not readily available in the public domain, it is classified as mildly toxic by ingestion and inhalation.^[3] It is also known to be a skin and eye irritant.^[3] For the closely related compound, vinyl acetate, the oral LD50 in rats is reported to be 2920 mg/kg.^[3]

Metabolism and Genotoxicity

It is anticipated that **vinyl propionate**, like other vinyl esters, is rapidly hydrolyzed in the body by esterases to propionic acid and vinyl alcohol. Vinyl alcohol is unstable and tautomerizes to acetaldehyde.



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Metabolic Pathway of **Vinyl Propionate**.

Propionic acid is a naturally occurring short-chain fatty acid and is metabolized through normal physiological pathways. Acetaldehyde, however, is a known toxicant and is classified as a possible human carcinogen (Group 2B) by the International Agency for Research on Cancer (IARC). The genotoxicity of **vinyl propionate** is likely mediated by its metabolite, acetaldehyde, which can form DNA adducts. Mutation data for **vinyl propionate** has been reported, suggesting potential genotoxic effects.[3]

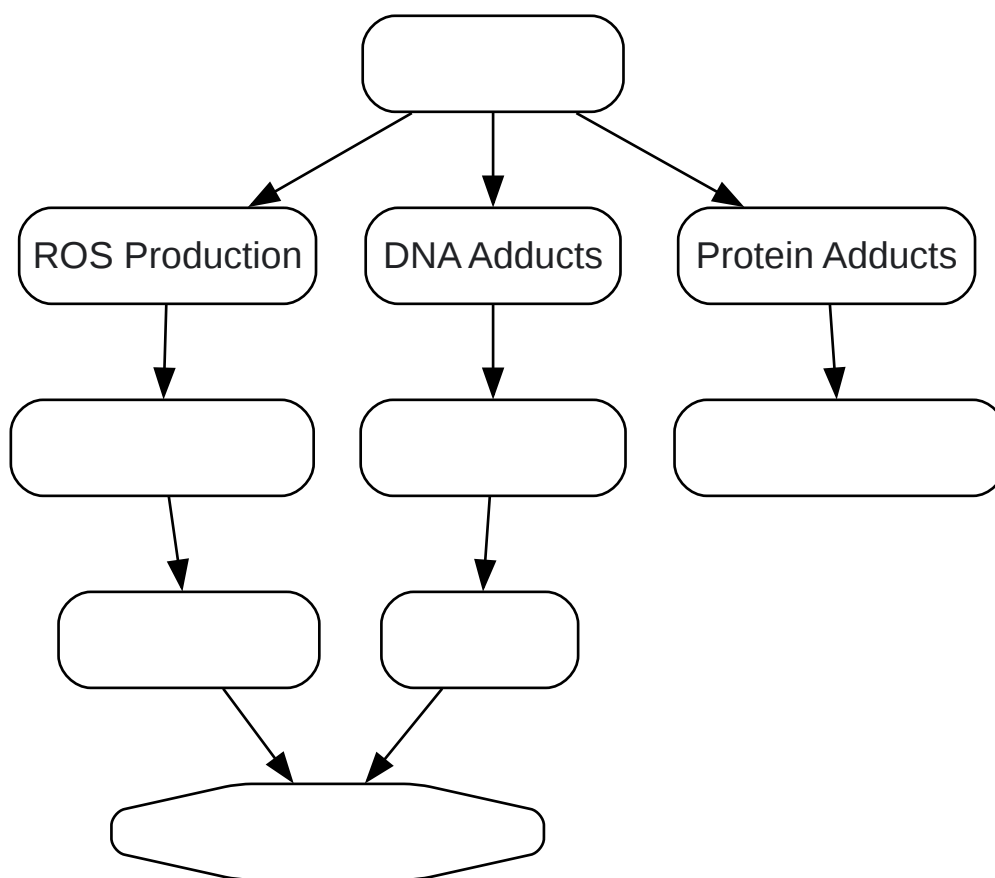
Signaling Pathways of Acetaldehyde Toxicity

The toxicity of acetaldehyde, the key metabolite of **vinyl propionate**, involves multiple signaling pathways that can lead to cellular damage, inflammation, and carcinogenesis.

- **Oxidative Stress:** Acetaldehyde metabolism can lead to the generation of reactive oxygen species (ROS), inducing oxidative stress. This can damage cellular components, including

lipids, proteins, and DNA.

- **DNA Damage and Repair Inhibition:** Acetaldehyde can directly bind to DNA to form adducts, which can lead to mutations if not repaired. It can also impair DNA repair mechanisms, further increasing the risk of genetic damage.
- **Inflammation:** Acetaldehyde can promote inflammatory responses by activating various signaling pathways, such as the NF- κ B pathway, leading to the production of pro-inflammatory cytokines.
- **Apoptosis:** At high concentrations, acetaldehyde can induce apoptosis (programmed cell death) through the activation of caspase cascades and modulation of the Bcl-2 family of proteins.



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Acetaldehyde Toxicity Pathways.

Safety and Handling

Vinyl propionate is a hazardous chemical and should be handled with appropriate safety precautions. It is highly flammable and can form explosive mixtures with air.[3] It is also a skin and eye irritant.[3]

Recommended Handling Procedures:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Keep away from heat, sparks, and open flames.
- Ground all equipment to prevent static discharge.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Store in a cool, dry, well-ventilated area in a tightly sealed container.

Conclusion

Vinyl propionate is a valuable industrial monomer with significant applications in the polymer industry. Its synthesis and polymerization are well-established processes, although detailed laboratory-scale protocols can be challenging to find in recent literature. From a toxicological perspective, the primary concern is its metabolism to acetaldehyde, a known toxic and potentially carcinogenic compound. Therefore, handling of **vinyl propionate** requires strict adherence to safety protocols to minimize exposure. Further research into the specific quantitative toxicology of **vinyl propionate** would be beneficial for a more complete risk assessment.

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